

N-Methyl-o-phenylenediamine health and safety information

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Compound of Interest

Compound Name: *N-Methyl-o-phenylenediamine*

Cat. No.: B1293956

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An In-depth Technical Guide on the Health and Safety of N-Methyl-o-phenylenediamine

This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive health and safety information for **N-Methyl-o-phenylenediamine** and its dihydrochloride salt.

Chemical Identity

Identifier	N-Methyl-o-phenylenediamine	N-Methyl-o-phenylenediamine dihydrochloride
IUPAC Name	N-methylbenzene-1,2-diamine[1]	2-N-methylbenzene-1,2-diamine;dihydrochloride
Synonyms	N-Methyl-1,2-phenylenediamine, 1,2-Benzenediamine, N-methyl-[1]	N-Methyl-1,2-benzenediamine dihydrochloride, 1,2-Benzenediamine, N-methyl-, dihydrochloride[2]
CAS Number	4760-34-3[1]	25148-68-9[2][3]
Molecular Formula	C ₇ H ₁₀ N ₂ [1]	C ₇ H ₁₂ Cl ₂ N ₂ [2][3]
Molecular Weight	122.17 g/mol [1]	195.09 g/mol [2][3]
Appearance	-	Light purple powder, Crystals (from ethanol)[2]

Physical and Chemical Properties

Property	Value	Source
Melting Point	376 °F (dihydrochloride)	
Solubility	Water soluble (dihydrochloride)	
Stability	Stable under normal temperatures and pressures. [2]	[2]

Hazard Identification and Classification

N-Methyl-o-phenylenediamine and its dihydrochloride salt are classified as hazardous. The GHS classification indicates that it is toxic if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation.[3]

GHS Hazard Statements for **N-Methyl-o-phenylenediamine** dihydrochloride:

Code	Statement
H301	Toxic if swallowed[4]
H311	Toxic in contact with skin[4]
H331	Toxic if inhaled[4]
H315	Causes skin irritation[3]
H319	Causes serious eye irritation[3]

Signal Word: Danger[3]

Toxicological Information

While classified as toxic, specific quantitative toxicological data such as LD50 and LC50 values for **N-Methyl-o-phenylenediamine** are not readily available in the public domain, with some sources stating that the toxicological properties have not been fully investigated.[2][5]

Mutagenicity: An Ames test conducted on **N-Methyl-o-phenylenediamine** 2HCl (CAS 25148-68-9) showed equivocal and negative results in different trials.

Experimental Protocols

The following are descriptions of standard OECD guidelines for toxicological testing that would be used to generate health and safety data for a chemical like **N-Methyl-o-phenylenediamine**.

5.1 Acute Oral, Dermal, and Inhalation Toxicity: Standard protocols for acute toxicity testing involve the administration of the substance to animals (usually rats) via oral, dermal, or inhalation routes. The studies are designed to determine the median lethal dose (LD50) or median lethal concentration (LC50) which is the dose or concentration that is lethal to 50% of the tested population.

5.2 Dermal and Eye Irritation/Corrosion (OECD Guidelines 404 and 405): These tests are typically performed on albino rabbits. For dermal irritation (OECD 404), the substance is applied to a small patch of skin, and the degree of irritation is observed over a period of time.[\[6\]](#)[\[7\]](#)[\[8\]](#) For eye irritation (OECD 405), a small amount of the substance is instilled into the eye of the rabbit, and the effects on the cornea, iris, and conjunctiva are evaluated.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

5.3 Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471): The Ames test is a widely used method to assess the mutagenic potential of a chemical.[\[14\]](#) It utilizes several strains of the bacterium *Salmonella typhimurium* that have mutations in genes involved in histidine synthesis, making them unable to grow in a histidine-free medium. The test chemical is added to the bacterial culture, and if it is a mutagen, it will cause a reversal of the initial mutation, allowing the bacteria to grow on the histidine-free medium.[\[14\]](#)[\[15\]](#) The number of revertant colonies is proportional to the mutagenic potency of the substance.[\[14\]](#)

Safe Handling and Storage

Handling:

- Use with adequate ventilation.[\[2\]](#)[\[5\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[3\]](#)[\[5\]](#)

- Wash thoroughly after handling.[2][5]
- Do not eat, drink, or smoke when using this product.[3]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2][3]

Storage:

- Store in a tightly closed container.[2][3][5]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][3][5]
- Keep away from sources of ignition.[3]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[2][3][5]
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[2][3][5] Obtain medical aid immediately.[3]
- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes.[2][3] Obtain medical aid immediately.[3]
- Ingestion: Do NOT induce vomiting without medical advice.[3] Rinse mouth with water. Never administer anything by mouth to an unconscious person.[2][3][5] Obtain medical aid immediately.[2][3]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[3]

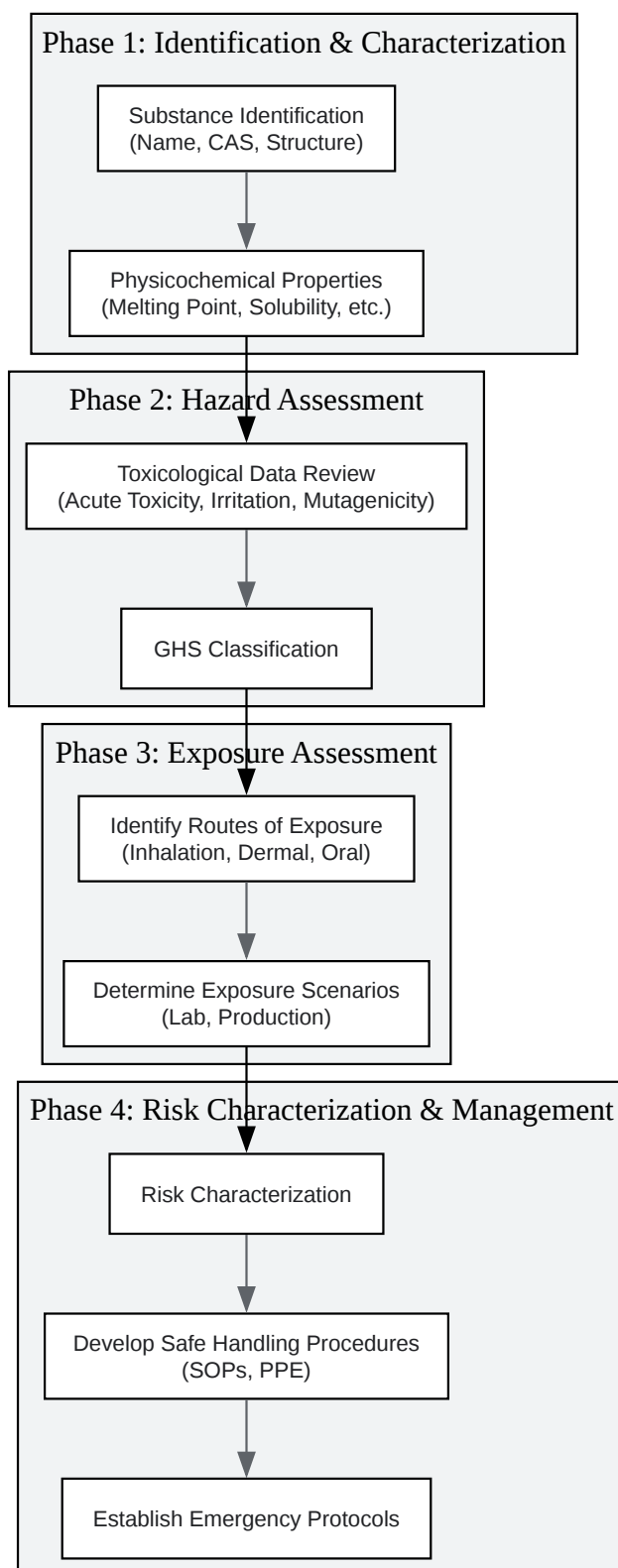
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides, hydrogen chloride, and nitrogen oxides.[3]

Accidental Release Measures:

- Wear protective equipment and keep unprotected personnel away.[3]
- Ensure adequate ventilation.[3]
- For small spills, dampen the solid material with water and transfer it to a suitable container.
[16] Use absorbent paper dampened with water to pick up any remaining material.[16] Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal.[16]
Wash all contaminated surfaces with a soap and water solution.[16]

Logical Workflow for Chemical Hazard Assessment

The following diagram illustrates a typical workflow for assessing the health and safety of a chemical substance.



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Caption: Workflow for Chemical Hazard Assessment.

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